

# Personal protective equipment for handling Dicyclopropylmethanol

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## Compound of Interest

Compound Name: Dicyclopropylmethanol

Cat. No.: B083125

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## Essential Safety and Handling Guide for Dicyclopropylmethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dicyclopropylmethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

## Hazard Identification and Classification

**Dicyclopropylmethanol** is classified as a hazardous chemical. It is a flammable liquid and vapor that can cause severe skin burns, serious eye damage, and may cause respiratory irritation.[1][2] It is also harmful if swallowed.[1][3]

| Hazard Classification                            | Category                        |
|--|---------------------------------|
| Flammable liquids                                | Category 3                      |
| Acute toxicity, Oral                             | Category 4                      |
| Skin Corrosion/Irritation                        | Category 1B / 2                 |
| Serious Eye Damage/Eye Irritation                | Category 1 / 2A                 |
| Specific target organ toxicity (single exposure) | Category 3 (Respiratory system) |

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Dicyclopropylmethanol**, the following personal protective equipment is mandatory.

| PPE Category            | Specification   | Rationale   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards.<br>[1] A face shield should be worn in situations with a high risk of splashing.[4][5]  | Protects against splashes and vapors which can cause serious eye damage.[1][5]      |
| Skin Protection         | Wear appropriate protective gloves (chemical-resistant, e.g., nitrile or neoprene) and clothing to prevent skin exposure.[1][4] A lab coat should be worn and buttoned.<br>[4]                                  | Prevents direct contact which can cause skin irritation or severe burns.[1][6]      |
| Respiratory Protection  | Use only in a well-ventilated area or under a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1] | Protects against inhalation of vapors which may cause respiratory irritation.[1][2] |

## Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for safety.

### Safe Handling Procedures

- Preparation:

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Work in a well-ventilated area, preferably inside a chemical fume hood.[\[1\]](#)
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[\[1\]](#)[\[6\]](#) Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[6\]](#)
- Handling:
  - Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not breathe vapors or mists.[\[1\]](#)
  - Wash hands thoroughly after handling the substance.[\[1\]](#)[\[7\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[7\]](#)
- After Handling:
  - Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
  - Clean the work area and any equipment used.

## Storage Plan

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[6\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)

## Emergency and Disposal Plan

### First-Aid Measures

| Exposure Route | First-Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[7]</a>   |
| Skin Contact   | Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a>                                    |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately. <a href="#">[1]</a>  |

## Spill and Leak Response

- Evacuate personnel from the area.
- Ensure adequate ventilation and remove all ignition sources.[\[6\]](#)
- Wear appropriate personal protective equipment.
- Contain the spill using inert absorbent material (e.g., sand, vermiculite).[\[1\]](#)[\[8\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Do not let the product enter drains or waterways.[\[3\]](#)[\[7\]](#)

## Disposal Plan

- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[6\]](#)

- Do not mix with other waste. Leave chemicals in their original containers.[3]

## Quantitative Data

The following table summarizes key quantitative data for **Dicyclopropylmethanol**.

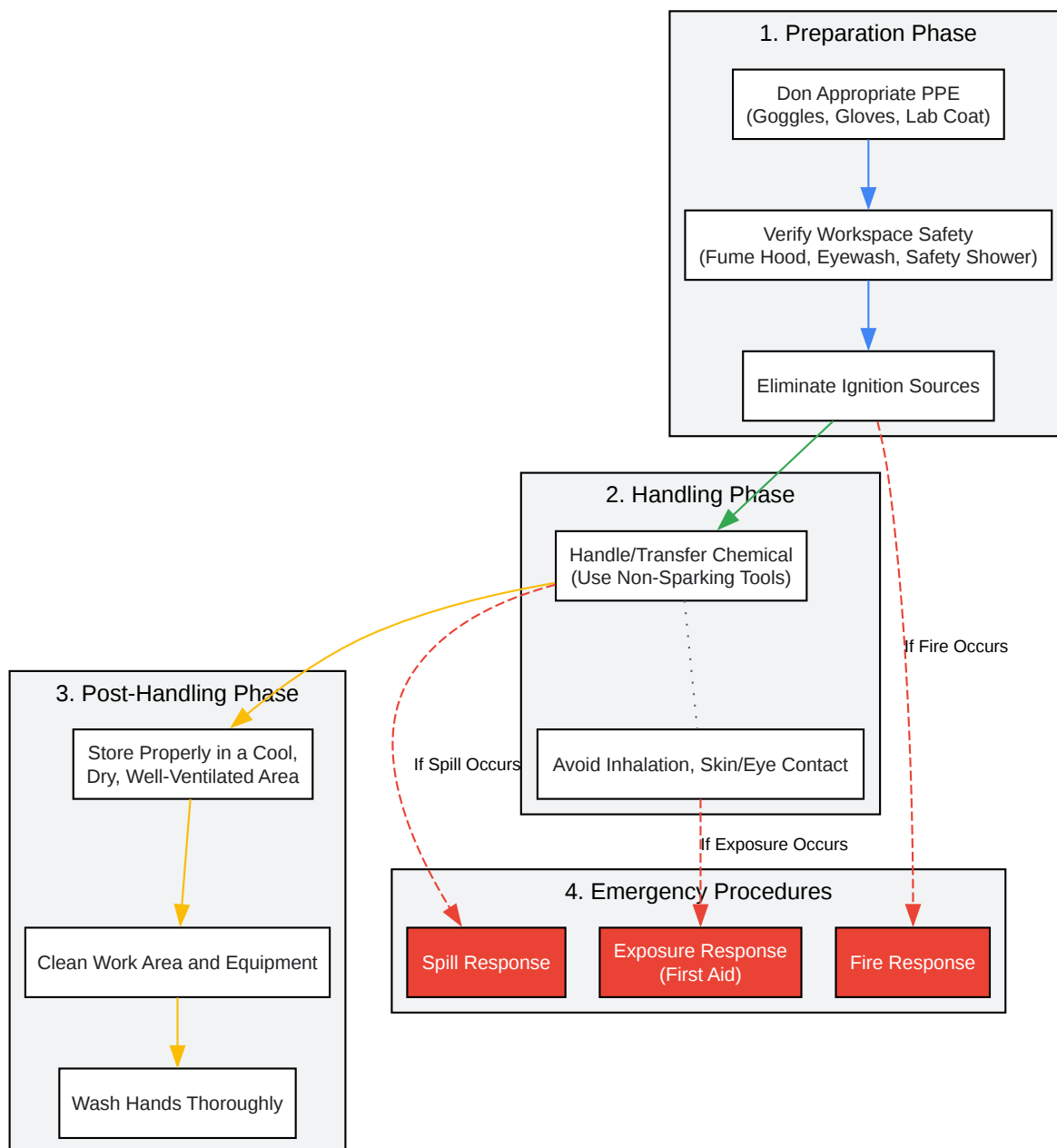
Occupational exposure limits have not been established.[1][6]

| Property                 | Value                            |
|--------------------------|----------------------------------|
| Molecular Formula        | C <sub>7</sub> H <sub>12</sub> O |
| Molecular Weight         | 112.17 g/mol [2]                 |
| Appearance               | Colorless liquid[1]              |
| Odor                     | Sweet[1]                         |
| Boiling Point            | 123 - 124 °C @ 738 mmHg[1]       |
| Melting Point            | -60 °C / -76 °F[1]               |
| Flash Point              | 35 °C / 95 °F[1]                 |
| Autoignition Temperature | 310 °C / 590 °F[1]               |
| Specific Gravity         | 0.890[1]                         |

## Experimental Protocols

This document provides safety and handling information and does not cite specific experimental protocols. Users should consult their institution's specific experimental guidelines and standard operating procedures.

## Workflow for Safe Handling of Dicyclopropylmethanol



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Caption: Workflow for the safe handling of **Dicyclopropylmethanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Dicyclopropylmethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083125#personal-protective-equipment-for-handling-dicyclopropylmethanol]

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